

The Antiproliferative Profile of GS-9191: A Technical Overview

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Compound of Interest

Compound Name: GS-9191

Cat. No.: B607746

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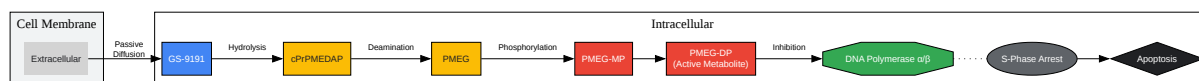
GS-9191, a novel double prodrug of the nucleotide analog 9-(2-phosphonylmethoxyethyl)guanine (PMEG), has demonstrated significant antiproliferative activity, particularly in human papillomavirus (HPV)-transformed cells.^{[1][2]} This technical guide provides an in-depth analysis of its mechanism of action, quantitative efficacy, and the experimental methodologies used to ascertain its effects.

Core Mechanism of Action

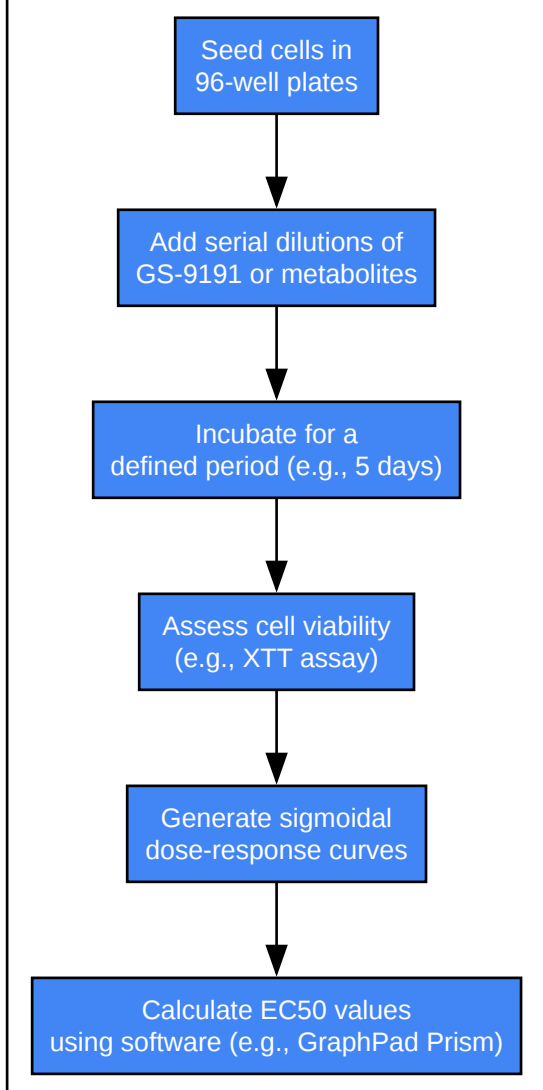
GS-9191 is a lipophilic compound designed for enhanced cellular permeability.^{[1][3]} Once inside the cell, it undergoes a multi-step metabolic activation to its pharmacologically active form, PMEG diphosphate (PMEGpp). This process involves enzymatic hydrolysis and deamination. PMEGpp then acts as a potent inhibitor of cellular DNA polymerases α and β , with weaker activity against mitochondrial DNA polymerase γ .^{[1][2]} The inhibition of DNA synthesis leads to cell cycle arrest in the S phase, ultimately inducing apoptosis.^{[1][2]}

Metabolic Activation and Cellular Effects of GS-9191

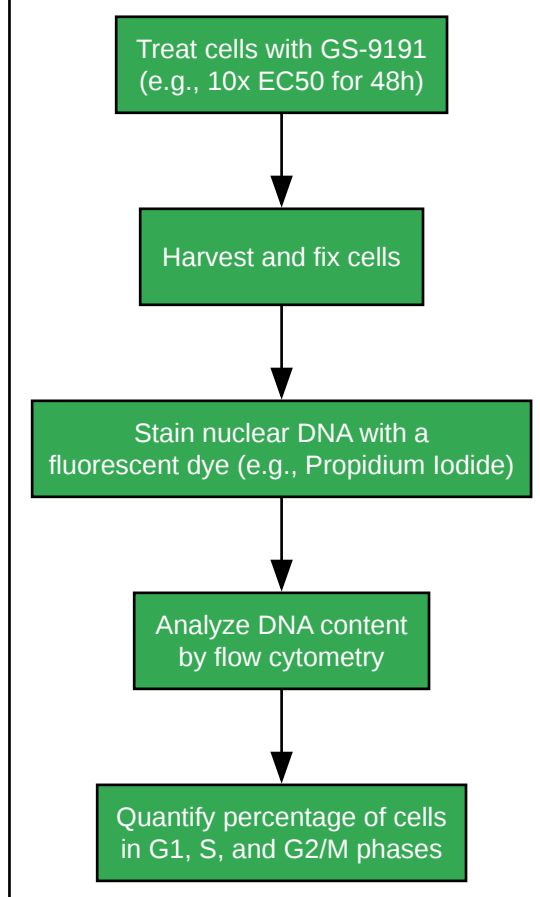
The following diagram illustrates the intracellular conversion of **GS-9191** and its subsequent effects on the cell cycle.



Antiproliferation Assay Workflow



Cell Cycle Analysis Workflow



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References

- 1. GS-9191 Is a Novel Topical Prodrug of the Nucleotide Analog 9-(2-Phosphonylmethoxyethyl)Guanine with Antiproliferative Activity and Possible Utility in the Treatment of Human Papillomavirus Lesions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GS-9191 is a novel topical prodrug of the nucleotide analog 9-(2-phosphonylmethoxyethyl)guanine with antiproliferative activity and possible utility in the treatment of human papillomavirus lesions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
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